

# Propargite toxicity profile versus other acaricides

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## Compound Focus: Propargite

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## Comparative Acaricide Toxicity Table

The table below summarizes toxicity data from a 2025 study on the European red mite (*Panonychus ulmi*), a major agricultural pest. The **LC50** (Lethal Concentration to 50% of the population) and **Relative Toxicity** values allow for a direct comparison of efficacy. A lower LC50 indicates a more potent chemical [1].

| Acaricide                       | LC50 (ppm)    | Relative Toxicity |
|---------------------------------|---------------|-------------------|
| Cyenopyrafen                    | 100.35        | 74.68             |
| Fenazaquin                      | 130.22        | 57.00             |
| Etoxazole                       | 203.25        | 36.57             |
| Spiromesifen                    | 205.11        | 36.20             |
| <b>Propargite</b>               | <b>626.47</b> | <b>11.86</b>      |
| Propargite + Hexythiazox        | 629.65        | 11.80             |
| Horticultural Mineral Oil (HMO) | 7434.42       | -                 |

Source: Research Article (2025), Comparative toxicity and dose-mortality analysis of acaricides... [1]

The order of toxicity based on LC50 values is: **Cyenopyrafen** > **Fenazaquin** > **Etoxazole** > **Spiromesifen** > **Hexythiazox** > **Propargite** > **Propargite + Hexythiazox** > **HMO** [1].

## Experimental Protocol for Toxicity Data

The quantitative data in the table above was generated using a standardized bioassay method. Here is the detailed experimental protocol from the cited research [1]:

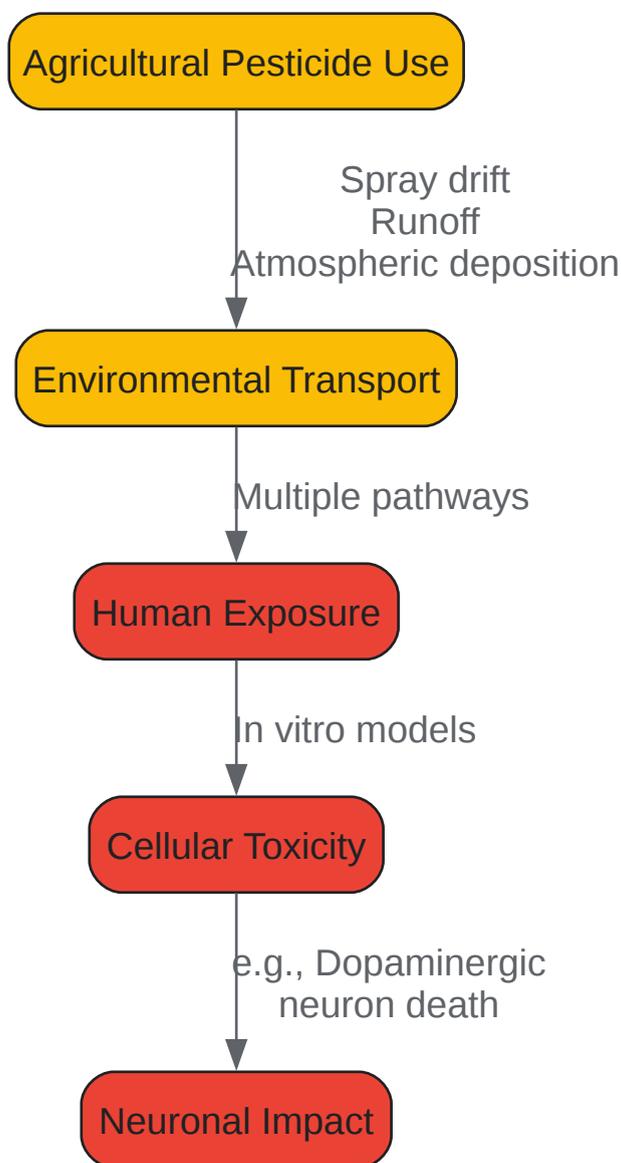
- **Objective:** To determine the comparative toxicity and LC50 values of various acaricides against the motile stages of *Panonychus ulmi*.
- **Test Organism:** European red mite (*Panonychus ulmi*), collected from infested apple orchards.
- **Bioassay Method:** The **leaf-dip bioassay method** was employed.
  - **Preparation:** Apple leaf discs of a standard size were cut and placed in Petri dishes containing agar-agar to maintain turgidity.
  - **Treatment:** The leaf discs were dipped in different concentrations of the prepared acaricidal solutions for 30 seconds. A control set was dipped in distilled water.
  - **Exposure:** After air-drying, the leaf discs were infested with adult mites (approximately 15-20 per disc).
  - **Incubation & Assessment:** The treated discs were maintained under controlled laboratory conditions (25±2°C, 65±5% RH). Mortality observations were recorded after 48 hours. A mite was considered dead if it showed no movement when prodded gently with a fine hair brush.
- **Data Analysis:** Mortality data was corrected using Abbott's formula. The **Probit analysis** method, as detailed by Finney (1971), was used to calculate the LC50 values, fiducial limits, and other statistical parameters [1].

## Neurotoxicity Profile of Propargite

Beyond its efficacy on target pests, a 2025 study identified **propargite** as one of ten pesticides directly toxic to neurons critical in Parkinson's disease. The research used a novel paradigm [2]:

- **Cell Model:** Dopaminergic neurons were derived from human induced pluripotent stem cells (iPSCs) of Parkinson's patients, providing a highly relevant human model.
- **Finding:** **Propargite** was identified as directly toxic to these neurons. The study further found that co-exposure to pesticides commonly used in combination (e.g., in cotton farming) could produce **greater toxicity than any single pesticide alone** [2].

This relationship between agricultural use and neuronal impact can be visualized in the following pathway:



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## Key Considerations for Researchers

When evaluating **propargite** against other acaricides, consider these broader scientific and regulatory contexts:

- **The Real-World Mixture Challenge:** Regulatory toxicity assessments typically evaluate single chemicals. However, a growing body of science shows that pesticide mixtures in the environment can

lead to **synergistic effects**, where the combined toxicity is greater than the sum of individual parts [3]. This is a critical consideration for environmental and human health risk assessments.

- **Atmospheric Transport:** Pesticides are not confined to their application area. Recent studies confirm they can travel long distances via the atmosphere and contaminate non-agricultural streams in protected areas, acting as a stressor on sensitive aquatic insect populations [4].
- **Regulatory Status:** The U.S. EPA maintains a database of toxicity values and benchmarks (e.g., Regional Screening Levels, Aquatic Life Benchmarks) that are regularly updated. For the most current regulatory toxicity profiles, consulting these official resources is essential [5] [6].

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## References

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